

PF-06726304 SAM-competitive inhibitor

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Compound Focus: **PF-06726304**

Cat. No.: S539198

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Biochemical & Cellular Activity

The table below summarizes the key inhibitory and cellular activity data for **PF-06726304**.

Parameter	Description	Value
Molecular Weight	Base compound	446.33 g/mol [1] [2] [3]
Molecular Weight	Acetate salt	506.38 g/mol [4] [5] [6]
Purity	Typically offered as	>97% [4] [2] [5]
Biochemical Potency (Ki)	EZH2 (wild-type)	0.7 nM [1] [3] [6]
Biochemical Potency (Ki)	EZH2 (Y641N mutant)	3.0 nM [1] [3] [6]
Cellular Potency (IC ₅₀)	Reduction of H3K27me3 in Karpas-422 cells	15 nM [1] [2] [3]
Cellular Potency (IC ₅₀)	Anti-proliferation in Karpas-422 cells	25 nM [2] [3] [6]

Experimental Protocols

Here are detailed methodologies for key experiments demonstrating the efficacy of **PF-06726304**.

In Vitro: Cell Proliferation and H3K27me3 Reduction Assay

This protocol is used to determine the compound's effect on cell growth and histone methylation in Karpas-422 cells (a non-Hodgkin's lymphoma cell line) [1].

- **Cell Line:** Karpas-422 [1].
- **Cell Plating:** Plate cells in 96-well plates at a density of 2,500 cells per well in 100 μ L of complete medium [1].
- **Compound Treatment:**
 - Prepare an 11-point, 1:3 serial dilution of **PF-06726304** in 100% DMSO.
 - Further dilute the compound in growth medium and add 25 μ L to each well of the cell plate. The final DMSO concentration should not exceed 0.5% [1].
- **Incubation:** Incubate the plates for 72 hours at 37°C and 5% CO₂ [1].
- **Cell Lysis and H3K27me3 Measurement (ELISA):**
 - After incubation, centrifuge plates and remove the medium.
 - Add acid-extraction solution to lyse cells and shake for 50 minutes at 4°C.
 - Neutralize the lysates and transfer to ELISA plates.
 - Incubate with a primary anti-H3K27me3 antibody, followed by a horseradish peroxidase (HRP)-linked secondary antibody.
 - Develop the assay using TMB substrate and measure the signal [1].
- **Viability Measurement:** As an endpoint for the proliferation assay, cell viability can be measured using a resazurin or Alamar blue assay after 72-96 hours of incubation [3].

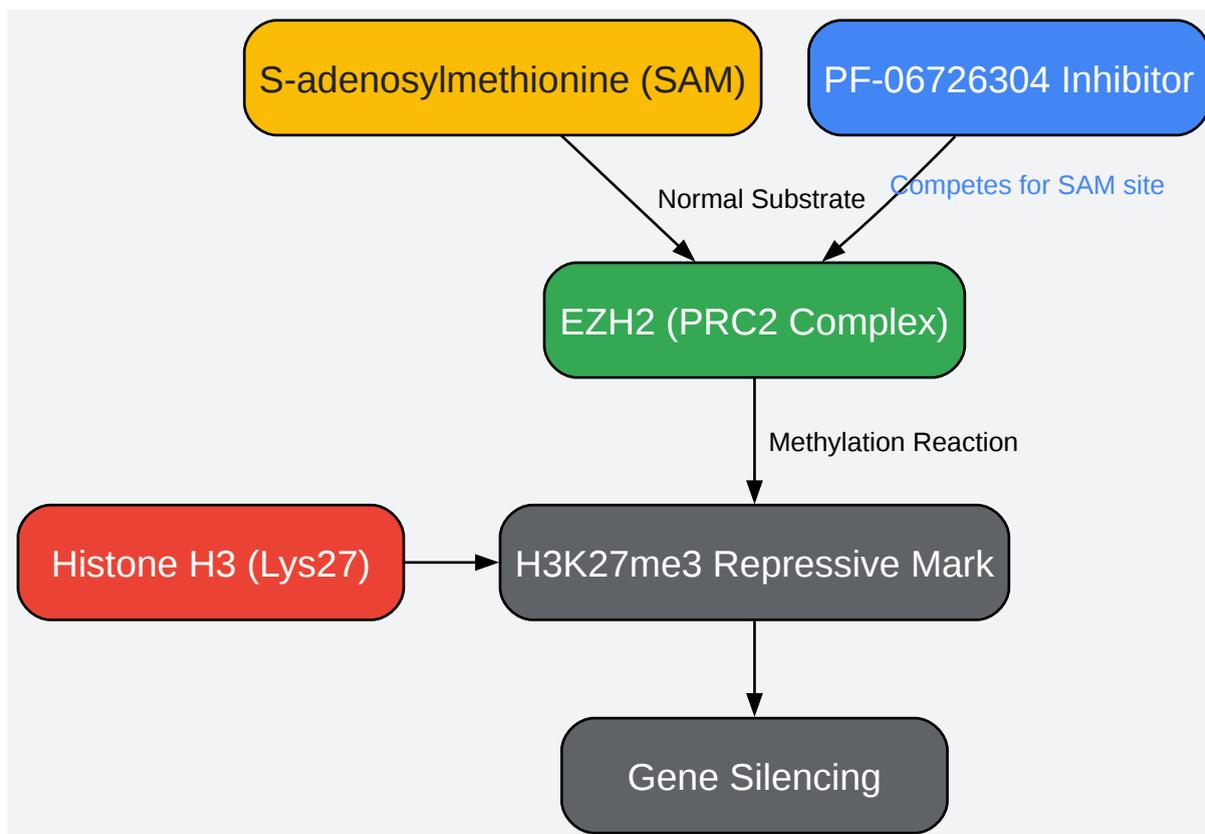
In Vivo: Efficacy Study in Xenograft Model

This protocol evaluates the antitumor activity of **PF-06726304** in a mouse model [1] [2] [3].

- **Animal Model:** Female Scid beige mice (6-8 weeks old) with subcutaneous Karpas-422 xenografts [1] [2].
- **Dosage and Administration:**
 - **Dose:** 200 mg/kg and 300 mg/kg [2] [3].
 - **Route:** Oral administration (gavage) [1].
 - **Schedule:** Twice daily (BID) for 20 days [1] [2] [3].
- **Efficacy Endpoints:**
 - Measure tumor volume regularly to assess growth inhibition.
 - At the end of the study, analyze tumor samples for intratumoral H3K27me3 levels to confirm target engagement [4] [5].

Mechanism of Action and Therapeutic Relevance

PF-06726304 acts by competitively inhibiting the S-adenosylmethionine (SAM) binding site on EZH2, the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2) [4] [5]. EZH2 is frequently overexpressed in cancers and is identified as a key therapeutic target in cancer stem cells (CSCs) across various sarcoma subtypes [7]. The following diagram illustrates the core mechanism and therapeutic impact of EZH2 inhibition.



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PF-06726304 competes with SAM for the EZH2 binding site, preventing histone methylation and subsequent gene silencing. This mechanism ablates cancer stem cell populations and inhibits tumor growth [7].

Formulation and Solubility

For practical use in experiments, here is the solubility data and a common in vivo formulation.

- **Solubility for In Vitro Studies:**
 - **DMSO:** 10-15 mg/mL (approx. 22.4-33.6 mM) [1] [2]. Note that moisture-absorbing DMSO may reduce solubility [1].
 - **Ethanol:** 22 mg/mL [1].
 - **Water:** Insoluble [1] [2].
- **In Vivo Formulation (Example for a clear solution) [2] [3]:**
 - **Components:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.
 - **Preparation Sequence:**
 - Prepare a 10.0 mg/mL stock solution of **PF-06726304** in DMSO.
 - Add 100 µL of the stock to 400 µL of PEG300 and mix evenly.
 - Add 50 µL of Tween-80 to the mixture and mix evenly.
 - Finally, add 450 µL of saline to adjust the volume to 1 mL.

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